

Guidance for the Disposal of 2-((p-Aminophenyl)sulphonyl)ethanol

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Compound of Interest

Compound Name: 2-((p-Aminophenyl)sulphonyl)ethanol

Cat. No.: B1266255

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Important Notice: A specific Safety Data Sheet (SDS) containing detailed disposal procedures for **2-((p-Aminophenyl)sulphonyl)ethanol** (CAS No. 5246-58-2) is not readily available in public domains. The following information provides general guidance for the disposal of laboratory chemical waste. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with all applicable local, state, and federal regulations.

General Principles for Laboratory Chemical Waste Disposal

The proper disposal of chemical waste is crucial for laboratory safety and environmental protection. For a compound like **2-((p-Aminophenyl)sulphonyl)ethanol**, which is an aromatic amine and a sulfone, it should be treated as hazardous waste unless specific analysis confirms otherwise.

Key Steps for Disposal:

- **Waste Identification and Classification:** All chemical waste must be correctly identified and classified based on its hazardous properties (e.g., flammable, corrosive, reactive, toxic).
- **Segregation:** Incompatible waste streams must be kept separate to prevent dangerous chemical reactions. For instance, acids should be stored separately from bases, and

oxidizers away from flammable solvents.

- **Containerization:** Waste must be collected in appropriate, leak-proof containers that are compatible with the chemical. Containers should be in good condition and securely sealed when not in use.
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name of the contents (no abbreviations), and the associated hazards.
- **Accumulation:** Waste should be stored in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation. Adhere to the volume limits for waste accumulation as specified by regulations.
- **Arrange for Pickup:** Contact your institution's EHS department to schedule a pickup for the waste. Do not dispose of chemical waste down the drain or in regular trash.

Quantitative Data

Due to the absence of a specific Safety Data Sheet, a table of quantitative data for **2-((p-Aminophenyl)sulphonyl)ethanol** cannot be provided.

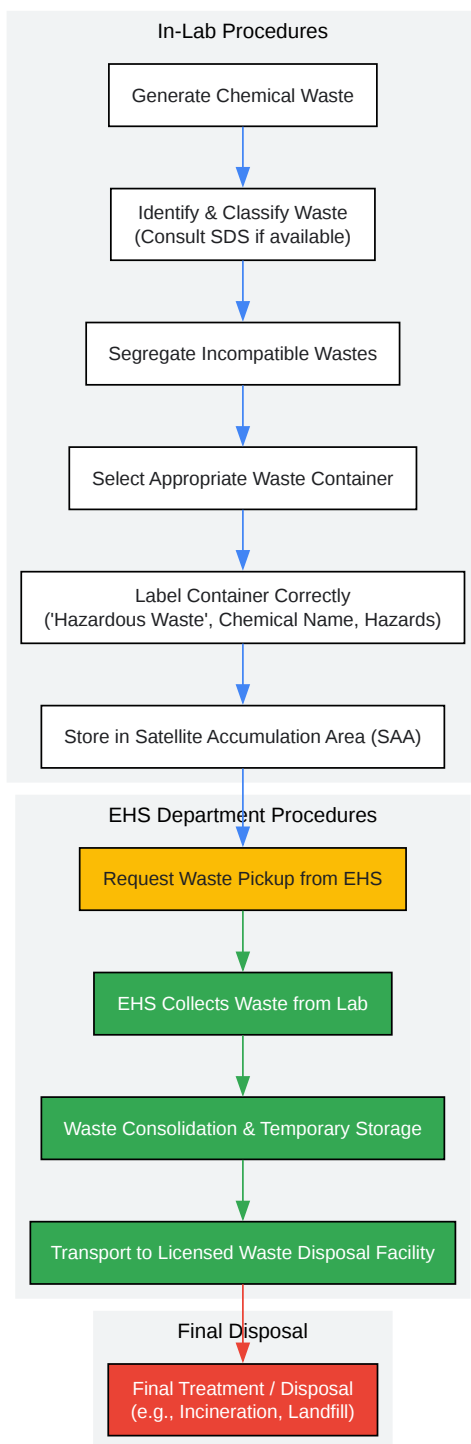
Experimental Protocols

Detailed experimental protocols for the disposal of this specific chemical are not available. The general procedure to be followed is outlined in the workflow diagram below.

Disposal Workflow

The following diagram illustrates a general workflow for the proper disposal of laboratory chemical waste.

General Workflow for Laboratory Chemical Waste Disposal



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Caption: General workflow for laboratory chemical waste disposal.

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